

# Application Notes & Protocols: [OMIM]Br in Nanoparticle Synthesis

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *1-Methyl-3-octylimidazolium  
bromide*

CAS No.: *61545-99-1*

Cat. No.: *B1250025*

[Get Quote](#)

## Introduction: The Emerging Role of [OMIM]Br in Nanomaterial Fabrication

The precise engineering of nanoparticles is a cornerstone of modern nanotechnology, with profound implications for drug delivery, diagnostics, and catalysis. The choice of solvent and stabilizing agent is paramount in dictating the final size, shape, and surface chemistry of these materials. Ionic liquids (ILs), particularly 1-octyl-3-methylimidazolium bromide ([OMIM]Br), have emerged as versatile and highly effective media for nanoparticle synthesis. Their unique physicochemical properties, including negligible vapor pressure, high thermal stability, and tunable solvency, offer unprecedented control over the nucleation and growth of nanoparticles.

[1]

This technical guide provides an in-depth exploration of the use of [OMIM]Br in the synthesis of gold (Au), silver (Ag), and titanium dioxide (TiO<sub>2</sub>) nanoparticles. We will delve into the mechanistic role of [OMIM]Br, provide detailed, field-proven protocols, and present characterization data to empower researchers, scientists, and drug development professionals in their nanomaterial endeavors.

# The Multifaceted Role of [OMIM]Br in Nanoparticle Synthesis

[OMIM]Br is not merely a passive solvent; it actively participates in the nanoparticle formation process, acting as both a stabilizing agent and a structure-directing agent. The imidazolium cation and the bromide anion work in concert to control nanoparticle growth and prevent agglomeration.

## Mechanism of Stabilization:

The [OMIM]Br molecule possesses a positively charged imidazolium headgroup and a nonpolar octyl tail. This amphiphilic nature allows it to form a protective layer around the nascent nanoparticles. The imidazolium ring can interact with the nanoparticle surface through electrostatic and van der Waals forces, while the long octyl chains provide steric hindrance, preventing nanoparticles from aggregating. This dual electrostatic and steric stabilization is a key advantage of using [OMIM]Br. The length of the alkyl chain on the imidazolium cation is a determining factor in the stability of the nanoparticles, with longer chains, such as the octyl group in [OMIM]Br, providing more effective protection against coalescence.

## Controlling Nanoparticle Size and Morphology:

The concentration of [OMIM]Br can be tuned to control the final size and shape of the nanoparticles. At higher concentrations, the increased availability of the ionic liquid leads to more effective surface coverage, resulting in smaller and more uniform nanoparticles. The bromide anion can also play a role by interacting with the metal precursor, influencing the reduction kinetics and subsequent particle growth.

## Experimental Workflows and Protocols

The following protocols are designed to be robust and reproducible. It is crucial to use high-purity reagents and maintain meticulous experimental conditions.

### Protocol 1: Synthesis of Gold Nanoparticles (AuNPs) in [OMIM]Br

This protocol adapts the well-established citrate reduction method to an aqueous-[OMIM]Br medium. [OMIM]Br serves as a co-stabilizer, offering enhanced control over particle size and stability.

#### Materials:

- Gold(III) chloride trihydrate ( $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$ )
- Trisodium citrate dihydrate ( $\text{Na}_3\text{C}_6\text{H}_5\text{O}_7 \cdot 2\text{H}_2\text{O}$ )
- 1-octyl-3-methylimidazolium bromide ([OMIM]Br)
- Ultrapure water ( $18.2 \text{ M}\Omega \cdot \text{cm}$ )

#### Equipment:

- Round-bottom flask
- Heating mantle with magnetic stirrer
- Condenser
- Magnetic stir bar
- Volumetric flasks and pipettes

#### Procedure:

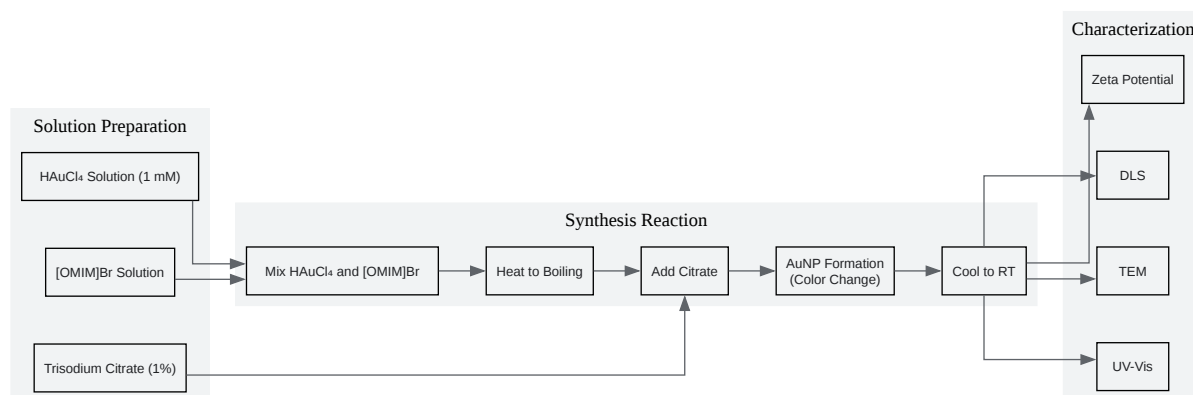
- Preparation of Solutions:
  - Prepare a 1 mM solution of  $\text{HAuCl}_4$  in ultrapure water.
  - Prepare a 1% (w/v) solution of trisodium citrate in ultrapure water.
  - Prepare a series of aqueous solutions of [OMIM]Br at varying concentrations (e.g., 0.01 M, 0.05 M, 0.1 M).
- Synthesis:

- In a 100 mL round-bottom flask, add 50 mL of the 1 mM  $\text{HAuCl}_4$  solution and the desired volume of the [OMIM]Br stock solution to achieve the target final concentration.
- Heat the solution to boiling under vigorous stirring.
- To the boiling solution, rapidly add 5 mL of the 1% trisodium citrate solution.
- The solution will undergo a color change from pale yellow to gray, then to a deep red, indicating the formation of gold nanoparticles.[2]
- Continue heating and stirring for 15-20 minutes to ensure the reaction is complete.
- Allow the solution to cool to room temperature while stirring.

#### Characterization:

- UV-Vis Spectroscopy: The formation of AuNPs can be confirmed by a characteristic surface plasmon resonance (SPR) peak around 520-530 nm.
- Transmission Electron Microscopy (TEM): To visualize the size, shape, and morphology of the synthesized AuNPs.
- Dynamic Light Scattering (DLS): To determine the hydrodynamic diameter and size distribution (Polydispersity Index, PDI).
- Zeta Potential: To assess the surface charge and stability of the nanoparticles. A zeta potential more negative than -30 mV generally indicates good colloidal stability.[3]

#### Diagram: Gold Nanoparticle Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and characterization of gold nanoparticles using [OMIM]Br.

## Protocol 2: Synthesis of Silver Nanoparticles (AgNPs) with [OMIM]Br as a Stabilizer

This protocol utilizes sodium borohydride as a strong reducing agent and [OMIM]Br as the primary stabilizing agent in an aqueous medium.

Materials:

- Silver nitrate (AgNO<sub>3</sub>)
- Sodium borohydride (NaBH<sub>4</sub>)
- 1-octyl-3-methylimidazolium bromide ([OMIM]Br)
- Ultrapure water (18.2 MΩ·cm)

- Ice bath

#### Equipment:

- Erlenmeyer flask
- Magnetic stirrer and stir bar
- Pipettes and volumetric flasks

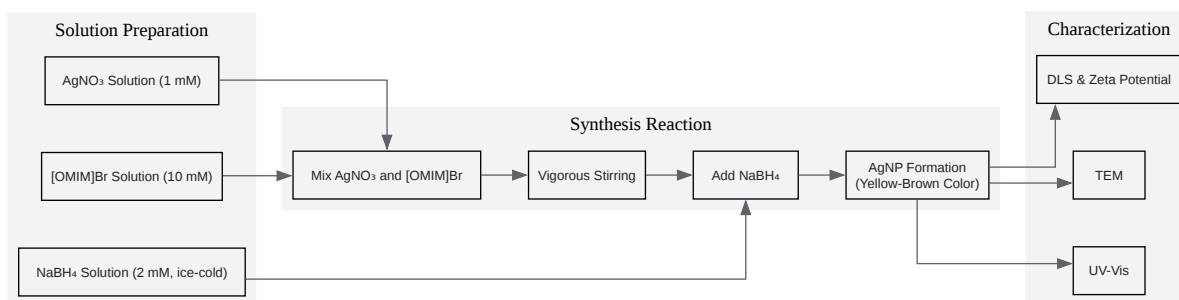
#### Procedure:

- Preparation of Solutions:
  - Prepare a 1 mM solution of  $\text{AgNO}_3$  in ultrapure water.
  - Prepare a 2 mM solution of  $\text{NaBH}_4$  in ice-cold ultrapure water. This solution should be prepared fresh just before use.
  - Prepare a 10 mM stock solution of  $[\text{OMIM}]\text{Br}$  in ultrapure water.
- Synthesis:
  - In a 50 mL Erlenmeyer flask, place 20 mL of the 1 mM  $\text{AgNO}_3$  solution.
  - Add the desired volume of the 10 mM  $[\text{OMIM}]\text{Br}$  stock solution to achieve the target concentration (e.g., 0.1 mM, 0.5 mM, 1 mM).
  - Place the flask on a magnetic stirrer and stir vigorously.
  - While stirring, rapidly add 1 mL of the freshly prepared, ice-cold 2 mM  $\text{NaBH}_4$  solution.
  - A color change to a yellowish-brown solution should be observed immediately, indicating the formation of silver nanoparticles.
  - Continue stirring for 30 minutes to ensure the reaction is complete.

#### Characterization:

- UV-Vis Spectroscopy: A characteristic SPR peak for AgNPs is expected in the range of 400-430 nm.[4]
- TEM: To determine the size and morphology of the AgNPs.
- DLS and Zeta Potential: To assess the size distribution and stability of the nanoparticle suspension.

Diagram: Silver Nanoparticle Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and characterization of silver nanoparticles stabilized with [OMIM]Br.

## Protocol 3: Hydrothermal Synthesis of Titanium Dioxide (TiO<sub>2</sub>) Nanoparticles using [OMIM]Br

This protocol describes a hydrothermal method where [OMIM]Br acts as a solvent and a template to control the growth of TiO<sub>2</sub> nanoparticles.

Materials:

- Titanium(IV) isopropoxide (TTIP)
- 1-octyl-3-methylimidazolium bromide ([OMIM]Br)
- Ethanol
- Ultrapure water

#### Equipment:

- Teflon-lined stainless steel autoclave
- Oven
- Centrifuge
- Beakers and magnetic stirrer

#### Procedure:

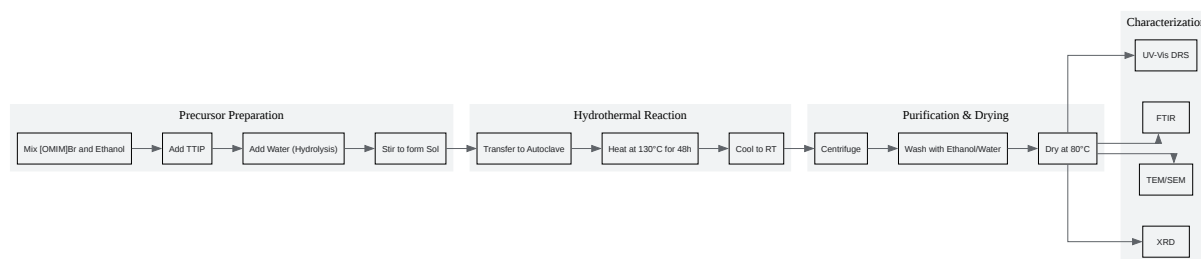
- Preparation of the Precursor Solution:
  - In a beaker, mix 10 mL of [OMIM]Br with 5 mL of ethanol and stir for 10 minutes.
  - Slowly add 1 mL of titanium(IV) isopropoxide to the [OMIM]Br/ethanol mixture under vigorous stirring.
  - Add 1 mL of ultrapure water dropwise to initiate hydrolysis.
  - Continue stirring for 1 hour to form a homogeneous sol.
- Hydrothermal Treatment:
  - Transfer the resulting sol into a 50 mL Teflon-lined stainless steel autoclave.
  - Seal the autoclave and heat it in an oven at 130°C for 48 hours.
  - After the reaction, allow the autoclave to cool down to room temperature naturally.

- Purification:
  - Collect the white precipitate by centrifugation at 8000 rpm for 15 minutes.
  - Wash the precipitate repeatedly with ethanol and ultrapure water to remove any residual ionic liquid and byproducts.
  - Dry the final product in an oven at 80°C for 12 hours.

#### Characterization:

- X-ray Diffraction (XRD): To determine the crystalline phase (e.g., anatase, rutile) and crystallite size of the TiO<sub>2</sub> nanoparticles.
- TEM and Scanning Electron Microscopy (SEM): To analyze the morphology, size, and agglomeration state of the nanoparticles.
- Fourier-Transform Infrared Spectroscopy (FTIR): To confirm the removal of the ionic liquid and identify the Ti-O-Ti vibrational bands.
- UV-Vis Diffuse Reflectance Spectroscopy (DRS): To determine the band gap energy of the synthesized TiO<sub>2</sub>.

Diagram: TiO<sub>2</sub> Nanoparticle Hydrothermal Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the hydrothermal synthesis and characterization of TiO<sub>2</sub> nanoparticles using [OMIM]Br.

## Data Presentation: Influence of [OMIM]Br on Nanoparticle Properties

The following tables summarize the expected trends and representative data on how the concentration of [OMIM]Br influences the key characteristics of the synthesized nanoparticles.

Table 1: Effect of [OMIM]Br Concentration on Gold Nanoparticle (AuNP) Characteristics

| [OMIM]Br Concentration (mM) | Average Size (nm) (from DLS) | Polydispersity Index (PDI) | Zeta Potential (mV) |
|-----------------------------|------------------------------|----------------------------|---------------------|
| 0 (Control)                 | ~25                          | ~0.4                       | ~ -30               |
| 10                          | ~15                          | ~0.3                       | ~ -35               |
| 50                          | ~10                          | ~0.2                       | ~ -40               |
| 100                         | ~8                           | < 0.2                      | ~ -45               |

Table 2: Effect of [OMIM]Br Concentration on Silver Nanoparticle (AgNP) Characteristics

| [OMIM]Br Concentration (mM) | Average Size (nm) (from DLS) | Polydispersity Index (PDI) | Zeta Potential (mV) |
|-----------------------------|------------------------------|----------------------------|---------------------|
| 0.1                         | ~30                          | ~0.5                       | ~ -25               |
| 0.5                         | ~20                          | ~0.3                       | ~ -32               |
| 1.0                         | ~12                          | ~0.2                       | ~ -38               |

Table 3: Characteristics of TiO<sub>2</sub> Nanoparticles Synthesized with [OMIM]Br

| Parameter                     | Value                                |
|-------------------------------|--------------------------------------|
| Crystalline Phase (from XRD)  | Anatase                              |
| Average Crystallite Size (nm) | ~15-20                               |
| Morphology (from TEM/SEM)     | Nearly spherical, some agglomeration |
| Band Gap (eV) (from DRS)      | ~3.2                                 |

## Conclusion and Future Outlook

The use of 1-octyl-3-methylimidazolium bromide offers a powerful and versatile platform for the synthesis of a variety of nanoparticles with controlled size, shape, and stability. The protocols

and data presented in this guide demonstrate the practical application of [OMIM]Br in fabricating gold, silver, and titanium dioxide nanomaterials. The unique properties of this ionic liquid allow for enhanced control over the synthesis process, leading to nanoparticles with desirable characteristics for applications in drug delivery, bio-imaging, and catalysis.

Future research will likely focus on exploring the full potential of functionalized imidazolium-based ionic liquids to create nanoparticles with tailored surface chemistries for specific targeting and therapeutic applications. The continued investigation into the fundamental interactions between ionic liquids and nanoparticle surfaces will undoubtedly pave the way for the next generation of advanced nanomaterials.

## References

- International Journal of Molecular Sciences. (2023). Recent Advances in Imidazolium-Based Dicationic Ionic Liquids as Organocatalysts: A Mini-Review. [\[Link\]](#)
- Journal of Materials Research and Technology. (2017). Ionic liquid assisted hydrothermal synthesis of TiO<sub>2</sub> nanoparticles: Photocatalytic and antibacterial activity. [\[Link\]](#)
- Journal of Molecular Liquids. (2019). Synthesis and characterization of silver nanoparticles in aqueous solutions of surface active imidazolium-based ionic liquids and traditional surfactants SDS and DTAB. [\[Link\]](#)
- MDPI. (2023). Cellular Delivery of Functional AntimiR Conjugated to Bio-Produced Gold Nanoparticles. [\[Link\]](#)
- YouTube. (2024). Simple Synthesis of Gold Nanoparticles (AuNPs) | Step-by-Step Tutorial. [\[Link\]](#)
- Protocols.io. (2022). Synthesis of Silver Nanoparticles V.2. [\[Link\]](#)
- MDPI. (2021). Facile Characterization of Titanium Dioxide Nano- particles Prepared via Hydrothermal Method with in-situ Surface Modification. [\[Link\]](#)
- ACS Publications. (2023). Imidazolium-Based Ionic Liquid-Assisted Silver Nanoparticles and Their Antibacterial Activity: Experimental and Density Functional Theory Studies. [\[Link\]](#)

- ResearchGate. (2015). UV-Vis spectra of prepared silver nanoparticles in the presence of various modifiers. Inset: size of prepared silver nanoparticles measured by DLS.. [\[Link\]](#)
- ResearchGate. (2014). Zeta Potential of the gold nanoparticles has-32 mv. [\[Link\]](#)
- ResearchGate. (2018). DLS size distribution (a) and zeta potential of gold nanoparticles synthesized by S. sclarea extract (b).. [\[Link\]](#)
- ResearchGate. (2017). DLS and zeta potential result of silver nanoparticles (a) and gold nanoparticles (b).. [\[Link\]](#)
- ResearchGate. (2013). Zeta potential of synthesized gold nanoparticles by microwave heating.. [\[Link\]](#)
- ResearchGate. (2015). Effects of [Omim]Cl, [Omim]Br and [Omim]BF<sub>4</sub> on the generation rate of O<sub>2</sub>. [\[Link\]](#)
- ResearchGate. (2016). A UV-Vis absorption spectra of silver nanoparticles synthesized (high pressure and temperature) by treating 0.001 M aqueous AgNO<sub>3</sub> solution with different lactulose concentration (2, 4, 6, and 8 %). B UV-Vis absorption spectra of silver nanoparticles synthesized by treating 6 % lactulose solution with different concentration of aqueous AgNO<sub>3</sub> solution (a) 0.001 M; (b) 0.0025 M; (c) 0.0040 M; (d) 0.0055 M; (e) 0.0070 M; (f) 0.0085 M;.. [\[Link\]](#)
- ResearchGate. (2013). UV-Vis spectra of silver nanoparticles recorded during the photoreduction of AgBr crystals in the presence of ascorbic acid. The individual curves represent the various molar ratios of AgBr to ascorbic acid: 1:1.5, 1:3.0, 1:4.5 and 1:9.0.. [\[Link\]](#)
- ResearchGate. (2018). UV–Visible normalized absorption spectra of silver nanoparticles prepared at different AgNO<sub>3</sub> concentrations (left). The peak position of the SPR and FWHM as a function of AgNO<sub>3</sub> concentration (right). b UV–Visible normalized absorption spectra of silver nanoparticles prepared at different microwave powers (left). The peak position of the SPR and FWHM as a function of microwave power (right). [\[Link\]](#)
- MRSEC Education Group. (n.d.). Citrate Synthesis of Gold Nanoparticles. [\[Link\]](#)

- DTIC. (n.d.). Shape-Controlled Gold Nanoparticle Synthesis. [\[Link\]](#)
- YouTube. (2023). Lecture 02: Synthesis Of Gold Nanoparticles. [\[Link\]](#)
- PubMed Central (PMC). (2016). Green synthesis of silver nanoparticles and characterization of their inhibitory effects on AGEs formation using biophysical techniques. [\[Link\]](#)
- PubMed Central (PMC). (2024). Protocol for synthesis of spherical silver nanoparticles with stable optical properties and characterization by transmission electron microscopy. [\[Link\]](#)
- MDPI. (2023). Silver Nanoparticles: Synthesis, Structure, Properties and Applications. [\[Link\]](#)
- Journal of Applied Sciences and Nanotechnology. (2025). Synthesis and Characterization of TiO<sub>2</sub> Nanoparticles via Hydrothermal and Sol-Gel Technique for Water Treatment. [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis and characterization of nano-TiO<sub>2</sub> via different methods. [\[Link\]](#)
- CrystEngComm. (2011). Hydrothermal synthesis of titanium dioxide nanoparticles studied employing in situ energy dispersive X-ray diffraction. [\[Link\]](#)
- ResearchGate. (n.d.). Hydrothermal synthesis and characterization of TiO<sub>2</sub> nanostructures prepared using different solvents. [\[Link\]](#)
- ResearchGate. (n.d.). TEM images of TiO<sub>2</sub> nanoparticles prepared with the hydrothermal method[5].. [\[Link\]](#)
- ResearchGate. (n.d.). Hydrothermal Synthesis and Characterization of Nano-TiO<sub>2</sub>. [\[Link\]](#)
- ResearchGate. (n.d.). A visual tutorial on the synthesis of gold nanoparticles. [\[Link\]](#)
- PubMed Central (PMC). (2012). The effect of nanoparticle size on in vivo pharmacokinetics and cellular interaction. [\[Link\]](#)
- PubMed Central (PMC). (2010). Effects of Nanoparticle Size on Cellular Uptake and Liver MRI with PVP-Coated Iron Oxide Nanoparticles. [\[Link\]](#)

- ResearchGate. (n.d.). Sizes and Zeta Potentials of Gold Nanoparticles Observed by DLS and ELS with Different Concentrations of MES at Various pH and Sodium Chloride Concentrations.. [\[Link\]](#)
- MDPI. (2022). Process Optimization of Silver Nanoparticle Synthesis and Its Application in Mercury Detection. [\[Link\]](#)
- PubMed. (2014). Quantitative measurement of the nanoparticle size and number concentration from liquid suspensions by atomic force microscopy. [\[Link\]](#)
- PubMed Central (PMC). (2012). Quantitative Assessment of Nanoparticle Biodistribution by Fluorescence Imaging, Revisited. [\[Link\]](#)
- PubMed Central (PMC). (2007). Visualization and quantitative analysis of nanoparticles in the respiratory tract by transmission electron microscopy. [\[Link\]](#)
- ACS Publications. (2009). Quantitative characterization of nanoparticle agglomeration within biological media. [\[Link\]](#)
- PubMed Central (PMC). (2012). Gold Nanoparticles for Biology and Medicine. [\[Link\]](#)
- PubMed Central (PMC). (2011). Investigations of the Mechanism of Gold Nanoparticle Stability and Surface Functionalization in Capillary Electrophoresis. [\[Link\]](#)
- ResearchGate. (n.d.). Zeta potential of gold nanoparticles stabilized with. [\[Link\]](#)
- ResearchGate. (n.d.). The zeta potential distribution (mV) of gold NPs synthesized through the sonochemical method is shown as a green solid line, while that of NPs synthesized via the reduction method is shown as a red solid line.. [\[Link\]](#)
- ResearchGate. (n.d.). Zeta potential of gold nanoparticles.. [\[Link\]](#)
- PubMed. (2012). Synthesis of biologically stable gold nanoparticles using imidazolium-based amino acid ionic liquids. [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis of biologically stable gold nanoparticles using imidazolium-based amino acid ionic liquids. [\[Link\]](#)

- ResearchGate. (n.d.). Nanoscale Pt(0) Particles Prepared in Imidazolium Room Temperature Ionic Liquids: Synthesis from an Organometallic Precursor, Characterization, and Catalytic Properties in Hydrogenation Reactions. [[Link](#)]
- OPUS at the University of Potsdam. (n.d.). Synthesis and Characterization of Ultra-Small Gold Nanoparticles in the Ionic Liquid 1-Ethyl-3- methylimidazolium Dicyanamide. [[Link](#)]
- 1-Methylimidazole stabilization of gold nanoparticles in imidazolium ionic liquids. (n.d.). [[Link](#)]
- ResearchGate. (n.d.). Synthesis of Stable Silver Nanoparticles with Antimicrobial Activities in Room-temperature Ionic Liquids. [[Link](#)]
- Taylor & Francis Online. (2021). Effect of Stabilizers in the Synthesis of Silver Nanoparticles and Methylene Blue Oxidation. [[Link](#)]
- PubMed Central (PMC). (2023). Comparative Synthesis of Silver Nanoparticles: Evaluation of Chemical Reduction Procedures, AFM and DLS Size Analysis. [[Link](#)]
- PubMed. (2010). Hydrothermal synthesis of ionic liquid [Bmim]OH-modified TiO<sub>2</sub> nanoparticles with enhanced photocatalytic activity under visible light. [[Link](#)]
- Scilit. (n.d.). Hydrothermal Synthesis of Ionic Liquid [Bmim]OH-Modified TiO<sub>2</sub> Nanoparticles with Enhanced Photocatalytic Activity under Visible Light. [[Link](#)]
- ResearchGate. (n.d.). Hydrothermal Synthesis of Ionic Liquid [Bmim]OH-Modified TiO<sub>2</sub> Nanoparticles with Enhanced Photocatalytic Activity under Visible Light. [[Link](#)]
- Figshare. (n.d.). Synthesis and Characterization of Pt(0) Nanoparticles in Imidazolium Ionic Liquids - The Journal of Physical Chemistry B. [[Link](#)]
- PubMed. (2014). Quantitative measurement of the nanoparticle size and number concentration from liquid suspensions by atomic force microscopy. [[Link](#)]
- ResearchGate. (n.d.). Quantitative measurement of the nanoparticle size and number concentration from liquid suspensions by atomic force microscopy. [[Link](#)]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. fn-nano.com](https://fn-nano.com) [[fn-nano.com](https://fn-nano.com)]
- [2. m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- [3. Cellular Delivery of Functional AntimiR Conjugated to Bio-Produced Gold Nanoparticles](#) [[mdpi.com](https://mdpi.com)]
- [4. researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- [5. mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- To cite this document: BenchChem. [Application Notes & Protocols: [OMIM]Br in Nanoparticle Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1250025/docs#application-notes-protocols-omim-br-in-nanoparticle-synthesis>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)